

9-Hydroxyvelleral CAS number and molecular formula

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Compound of Interest

Compound Name: 9-Hydroxyvelleral

Cat. No.: B15347963

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An In-Depth Technical Guide to 9-Hydroxyvelleral

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **9-Hydroxyvelleral**, a sesquiterpenoid derivative of velleral. While information on **9-Hydroxyvelleral** is limited, this document compiles the available data on its chemical properties, including its proposed molecular formula, and outlines the foundational knowledge of its parent compound, velleral. The guide addresses the current gaps in the scientific literature regarding its specific biological activities, experimental protocols, and associated signaling pathways, highlighting areas for future research.

Introduction

Velleral is a sesquiterpene dialdehyde produced by certain species of mushrooms, notably within the *Lactarius* genus.[1] It is recognized for its role as a chemical defense agent in these organisms. **9-Hydroxyvelleral** is a hydroxylated derivative of velleral, and while not as extensively studied, it is of interest to the scientific community for its potential biological activities, which may differ from or enhance those of its parent compound. This guide aims to

provide a detailed account of the known information regarding **9-Hydroxyvelleral** and to establish a basis for further investigation.

Chemical Properties

Molecular Formula and Structure

To determine the molecular formula of **9-Hydroxyvelleral**, it is essential to first understand the structure and numbering of the parent velleral molecule.

Velleral:

- CAS Number: 50656-61-6[1][2]
- Molecular Formula: $C_{15}H_{20}O_2$ [1][2]
- IUPAC Name: (3aR,8R,8aR)-2,2,8-trimethyl-3,3a,8,8a-tetrahydro-1H-azulene-5,6-dicarbaldehyde[2]

The structure of velleral consists of a hydroazulene skeleton. Based on the nomenclature, **9-Hydroxyvelleral** is formed by the addition of a hydroxyl (-OH) group at the C-9 position of the velleral structure. This modification results in a change to the molecular formula.

9-Hydroxyvelleral (Proposed):

- CAS Number: Not currently assigned or publicly available.
- Molecular Formula: $C_{15}H_{20}O_3$

The addition of the hydroxyl group increases the oxygen count by one and is presumed to not alter the number of carbon or hydrogen atoms, assuming a simple substitution.

Physicochemical Data

Specific physicochemical data for **9-Hydroxyvelleral**, such as melting point, boiling point, and solubility, are not readily available in the current literature. However, based on the structural relationship to velleral, it can be inferred that **9-Hydroxyvelleral** would also be a sesquiterpenoid and likely share some solubility characteristics, being relatively nonpolar but with increased polarity due to the hydroxyl group.

Property	Velleral (Known)	9-Hydroxyvelleral (Predicted)
CAS Number	50656-61-6	Not Available
Molecular Formula	C ₁₅ H ₂₀ O ₂	C ₁₅ H ₂₀ O ₃
Molar Mass	232.32 g/mol	248.32 g/mol
Functional Groups	Aldehyde, Alkene	Aldehyde, Alkene, Hydroxyl

Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, or biological evaluation of **9-Hydroxyvelleral** are not explicitly documented in the reviewed scientific literature. However, general methodologies for the isolation and characterization of related sesquiterpenes from natural sources can be applied.

General Isolation Protocol from Fungal Sources

A general workflow for the isolation of sesquiterpenoids like **9-Hydroxyvelleral** from fungal material would typically involve the following steps:



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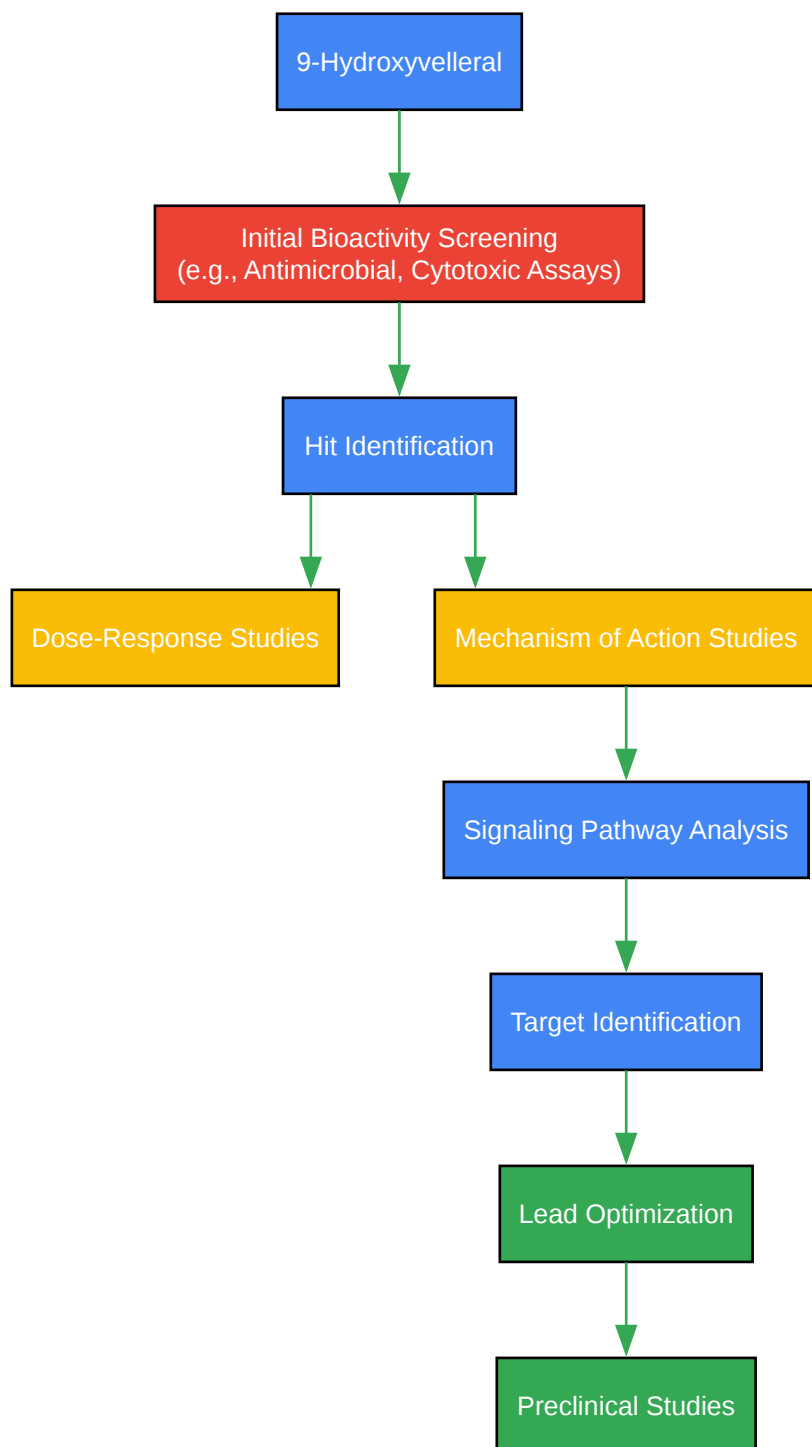
Fig. 1: General workflow for the isolation and identification of **9-Hydroxyvelleral**.

Biological Activity and Signaling Pathways

While the parent compound, velleral, has been reported to exhibit antimicrobial properties, specific biological activities and the mechanisms of action for **9-Hydroxyvelleral** have not been

characterized. Research into the bioactivity of **9-Hydroxyvelleral** would be a valuable contribution to the field of natural product chemistry and drug discovery.

Given the lack of specific data, a proposed logical relationship for investigating the biological activity of **9-Hydroxyvelleral** is presented below. This diagram illustrates a potential research path starting from the isolated compound to the identification of its therapeutic potential.



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Fig. 2: Proposed research pathway for investigating the biological activity of **9-Hydroxyvelleral**.

Conclusion and Future Directions

9-Hydroxyvelleral remains a largely uncharacterized natural product. The information presented in this guide, primarily based on the known properties of its parent compound, velleral, serves as a starting point for future research. The immediate priorities for advancing the understanding of **9-Hydroxyvelleral** should be:

- **Isolation and Structural Elucidation:** The definitive isolation and structural confirmation of **9-Hydroxyvelleral** using modern spectroscopic techniques (NMR, MS) are crucial to validate its proposed molecular formula and stereochemistry.
- **CAS Number Assignment:** Following its definitive characterization, a CAS number should be sought to ensure unambiguous identification in chemical databases and future publications.
- **Biological Screening:** A comprehensive screening of **9-Hydroxyvelleral** against a panel of biological targets (e.g., cancer cell lines, microbial strains) is necessary to uncover its potential therapeutic applications.
- **Mechanistic Studies:** Should any significant biological activity be identified, subsequent studies should focus on elucidating the underlying mechanism of action and identifying the molecular targets and signaling pathways involved.

The exploration of novel natural products like **9-Hydroxyvelleral** is vital for the discovery of new therapeutic agents. This guide provides the foundational knowledge and a strategic framework to stimulate and direct future research endeavors in this area.

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